

5-Iodo-2-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: **5-Iodo-2-methylaniline**

Cat. No.: **B1348545**

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Technical Guide: 5-Iodo-2-methylaniline

An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties of **5-Iodo-2-methylaniline**, a key intermediate in various synthetic processes. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Properties of 5-Iodo-2-methylaniline

5-Iodo-2-methylaniline, also known as 2-Amino-4-iodotoluene or 5-Iodo-o-toluidine, is an aromatic amine.^[1] Its structure, featuring an iodine substituent, makes it a versatile reagent in organic synthesis.^{[1][2][3]} It is particularly valuable in the production of pharmaceuticals, agrochemicals, and dyes.^{[1][2][3]}

The quantitative properties of **5-Iodo-2-methylaniline** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₈ IN ^[1]
Linear Formula	IC ₆ H ₃ (CH ₃)NH ₂ ^{[4][5]}
Molecular Weight	233.05 g/mol ^{[1][2][3][4]}
CAS Number	83863-36-6 ^{[1][4][5]}
Melting Point	48-52 °C ^{[1][2][4][5]}
Boiling Point	273 °C at 760 mmHg ^{[1][2][4][5]}
Appearance	Light yellow to brown to dark green powder or crystal ^{[1][2][3]}
Purity	≥97% ^{[4][5]}

Experimental Protocols

Detailed experimental protocols for **5-Iodo-2-methylaniline** are highly specific to the reaction in which it is being used. As a chemical intermediate, it can be a starting material or a building block in a multi-step synthesis. The precise experimental conditions, including solvents, catalysts, temperature, and reaction time, will vary depending on the target molecule. Researchers should consult specialized synthetic organic chemistry literature for protocols relevant to their specific application.

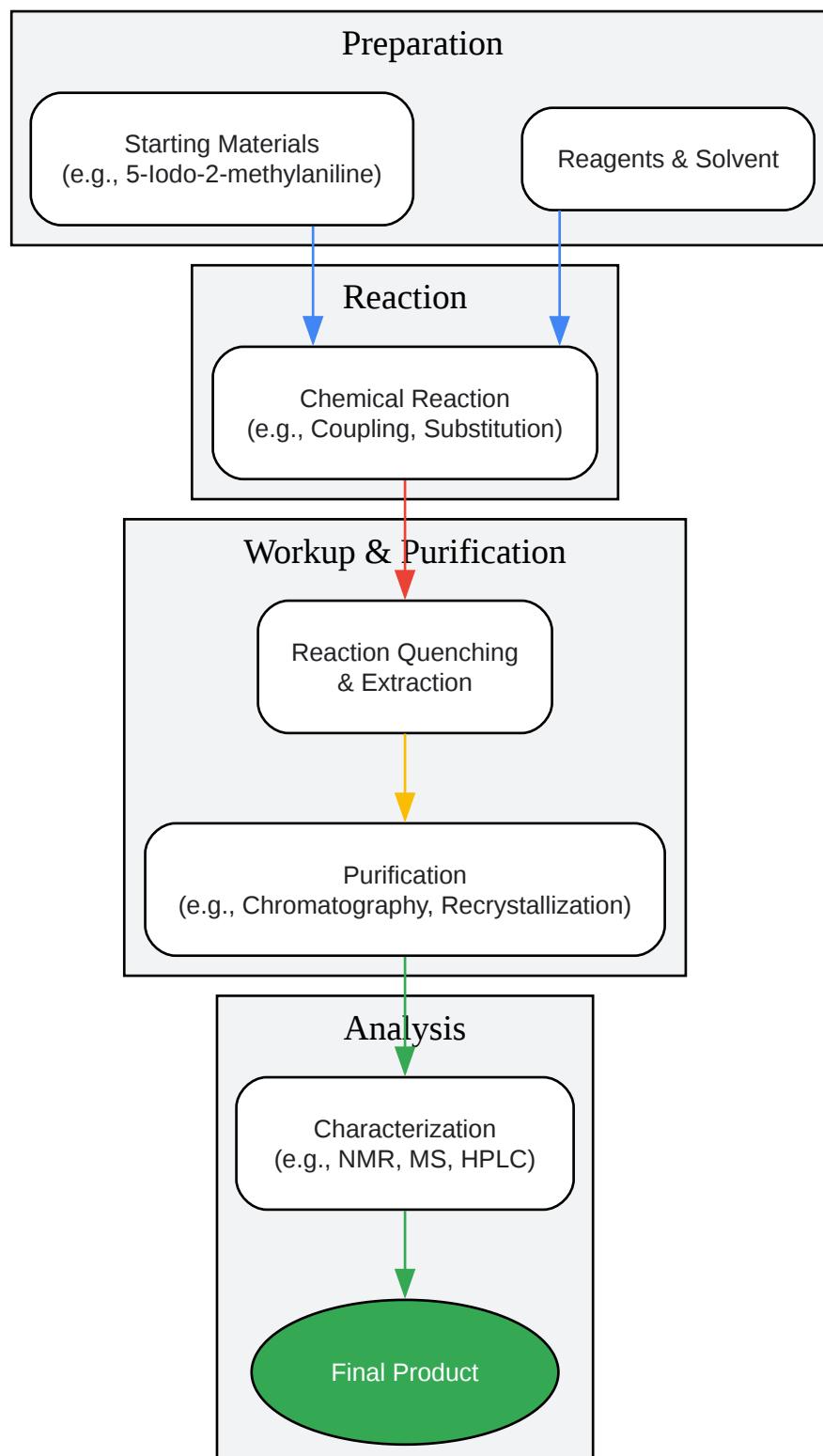
Biological Activity and Signaling Pathways

As a chemical reagent and building block, **5-Iodo-2-methylaniline** is not typically associated with direct biological activity or specific signaling pathways. Its primary role in a drug development context is as a component in the synthesis of more complex, biologically active molecules.^{[1][2]} The final pharmaceutical product may have a specific signaling pathway, but this is not an intrinsic property of the **5-Iodo-2-methylaniline** intermediate itself.

General Experimental Workflow

The following diagram illustrates a general workflow for a chemical synthesis reaction involving an intermediate like **5-Iodo-2-methylaniline**. This represents a logical progression from

starting materials to a final, purified product.



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Caption: General workflow for a chemical synthesis experiment.

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